

Physical properties of N,N'-Diethylethylenediamine (boiling point, density, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N'-Diethylethylenediamine*

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An In-depth Technical Guide to the Physical Properties of N,N'-Diethylethylenediamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **N,N'-Diethylethylenediamine**, a vital diamine used in the synthesis of various chemical and pharmaceutical products. This document details its boiling point, density, and solubility, presenting quantitative data in a structured format. Furthermore, it outlines general experimental protocols for the determination of these properties and includes a visual representation of a typical synthesis workflow.

Core Physical Properties

N,N'-Diethylethylenediamine is a colorless to light yellow liquid with a characteristic amine odor. Its physical properties are crucial for its handling, application in synthesis, and for purification processes.

The physical properties of **N,N'-Diethylethylenediamine** have been compiled from various sources and are summarized in the table below for ease of reference. It is important to note that slight variations in reported values can be attributed to differences in measurement conditions and sample purity.

Physical Property	Value	Conditions
Boiling Point	145-147 °C[1][2][3]	At 760 mmHg (atmospheric pressure)
146 °C[4]	At 760 mmHg	
152-154 °C[5][6][7]	(lit.)	
Density	0.811 g/mL[4][5][6][7]	At 25 °C
0.827 g/mL[1][2][3]	At 25 °C	
0.8200 g/mL[8]	-	
Solubility	Miscible with water.[1][6][7]	-
Soluble in water.[9]	-	
Soluble in methanol, ether, ethanol, toluene, and carbon tetrachloride.[8][9]	-	

Experimental Protocols

The following sections describe generalized, standard laboratory procedures for determining the boiling point, density, and solubility of a liquid amine like **N,N'-Diethylethylenediamine**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Method 1: Distillation

A common and straightforward method for determining the boiling point is through simple distillation.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:

- The liquid is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, and the thermometer bulb is positioned so that its top is level with the side arm of the distillation flask, ensuring it accurately measures the temperature of the vapor that is distilling.
- The liquid is heated, and as it boils, the vapor rises, condenses in the condenser, and is collected in the receiving flask.
- The temperature is recorded when the vapor temperature stabilizes, which corresponds to the boiling point of the liquid at the recorded atmospheric pressure.

Method 2: Thiele Tube Method

This micro-method is suitable for small sample volumes.

- Apparatus: A Thiele tube, a small test tube, a capillary tube, a thermometer, and a heat source.
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the test tube.
 - The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.
 - The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube expands and escapes.
 - When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the liquid is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Density is the mass of a substance per unit volume.

Method: Pycnometer or Graduated Cylinder and Balance

- Apparatus: A pycnometer (for high precision) or a graduated cylinder, and an analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer or graduated cylinder is accurately measured.
 - A known volume of the liquid is added to the pycnometer or graduated cylinder.
 - The mass of the container with the liquid is then measured.
 - The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.
 - The density is calculated by dividing the mass of the liquid by its volume. The measurement should be performed at a constant, recorded temperature as density is temperature-dependent.

Solubility is the ability of a solute to dissolve in a solvent to form a homogeneous solution.

Qualitative Method

- Apparatus: Test tubes, vortex mixer (optional).
- Procedure:
 - A small, measured amount of **N,N'-Diethylethylenediamine** is added to a test tube.
 - A measured volume of the solvent (e.g., water, ethanol) is added to the test tube.
 - The mixture is agitated (e.g., by shaking or using a vortex mixer) to facilitate dissolution.
 - The mixture is observed to determine if a single, clear phase (solution) is formed, indicating solubility, or if two distinct layers remain or the mixture is cloudy, indicating

insolubility or partial solubility. This can be repeated with varying proportions of solute and solvent to assess the degree of solubility (e.g., miscible, soluble, slightly soluble, insoluble).

Synthesis Workflow Visualization

The following diagram illustrates a common synthetic route for the preparation of **N,N'**-**Diethylethylenediamine**. This two-step process involves the initial formation of 2-diethylaminoethyl chloride hydrochloride, followed by amination to yield the final product.



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Caption: Synthesis workflow for **N,N'**-**Diethylethylenediamine**.

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